

Stability and storage of "1-(1H-indazol-3-yl)ethanone"

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Compound of Interest

Compound Name: 1-(1H-indazol-3-yl)ethanone

Cat. No.: B1317080

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Technical Support Center: 1-(1H-indazol-3-yl)ethanone

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **1-(1H-indazol-3-yl)ethanone**. Below you will find troubleshooting guides and frequently asked questions (FAQs) regarding its stability and storage.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **1-(1H-indazol-3-yl)ethanone**?

A1: It is recommended to store **1-(1H-indazol-3-yl)ethanone** at 2°C - 8°C.^[1] The container should be kept tightly closed to prevent exposure to moisture and air.

Q2: What is the typical shelf life of **1-(1H-indazol-3-yl)ethanone**?

A2: The shelf life of **1-(1H-indazol-3-yl)ethanone** is not explicitly stated in the available documentation. For research purposes, it is best practice to use the compound within a reasonable timeframe after purchase and to monitor its purity periodically, especially if it has been stored for an extended period. For pharmaceutical development, a re-test period should be established through formal stability studies.

Q3: Is **1-(1H-indazol-3-yl)ethanone** sensitive to light?

A3: While specific photostability data for **1-(1H-indazol-3-yl)ethanone** is not readily available, many organic compounds are sensitive to light. As a precautionary measure, it is advisable to store the compound in a light-protected container, such as an amber vial, and to minimize its exposure to direct light during handling. Photostability testing is recommended as part of a comprehensive stability study.

Q4: What are the known incompatibilities of **1-(1H-indazol-3-yl)ethanone**?

A4: Specific incompatibility data is limited. However, as a general precaution, avoid strong oxidizing agents and strong acids or bases, as these could potentially lead to degradation of the indazole ring or the ethanone functional group.

Q5: What are the safety precautions for handling **1-(1H-indazol-3-yl)ethanone**?

A5: Based on available safety data, **1-(1H-indazol-3-yl)ethanone** is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[1] Therefore, it is crucial to handle this compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.[2]

Troubleshooting Guide

Issue 1: I have observed a change in the physical appearance (color, crystallinity) of my stored **1-(1H-indazol-3-yl)ethanone**. What should I do?

- Question: Has the compound been stored under the recommended conditions (2°C - 8°C, tightly sealed container)?
- Answer: Deviation from recommended storage conditions can lead to degradation. If not stored correctly, the compound's integrity may be compromised. It is advisable to re-test the purity of the material using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Nuclear Magnetic Resonance (NMR) spectroscopy.

Issue 2: My experimental results are inconsistent, and I suspect the purity of **1-(1H-indazol-3-yl)ethanone** has decreased.

- Question: How long has the compound been in storage, and how has it been handled?

- Answer: Prolonged storage or frequent opening of the container can expose the compound to air and moisture, potentially leading to degradation. It is recommended to perform a purity check. If the purity is below the required specification for your experiment, it may be necessary to purify the compound or use a fresh batch.

Issue 3: I am dissolving **1-(1H-indazol-3-yl)ethanone** in a solvent for my experiment, and I notice the solution changes color over time.

- Question: What solvent are you using, and what are the experimental conditions (e.g., temperature, pH, exposure to light)?
- Answer: The stability of **1-(1H-indazol-3-yl)ethanone** in solution can be dependent on the solvent and experimental conditions. Indazole derivatives can be susceptible to degradation under certain pH conditions or in the presence of reactive species. Consider preparing fresh solutions for each experiment and protecting them from light. If the problem persists, it may be necessary to investigate the compatibility of the compound with your chosen solvent and conditions.

Stability and Storage Data

Parameter	Recommended Condition	Source
Storage Temperature	2°C - 8°C	[1]
Container	Tightly closed, protected from light	General Best Practice
Appearance	Solid	[3]
Molecular Formula	C ₉ H ₈ N ₂ O	[1]
Molecular Weight	160.17 g/mol	[1]

Experimental Protocols for Stability Assessment

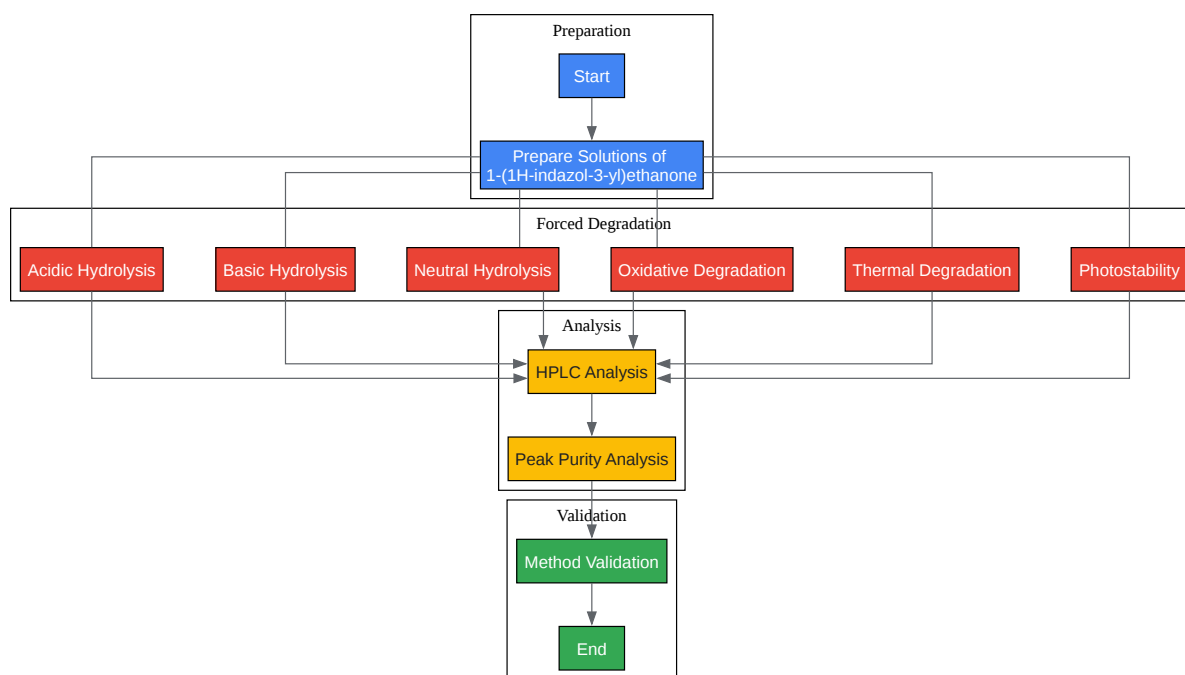
To ensure the reliability of experimental results, a stability indicating method should be developed. The following outlines a general protocol for a forced degradation study based on ICH guidelines.

Objective: To identify potential degradation products and pathways for **1-(1H-indazol-3-yl)ethanone** and to develop a stability-indicating analytical method.

Methodology:

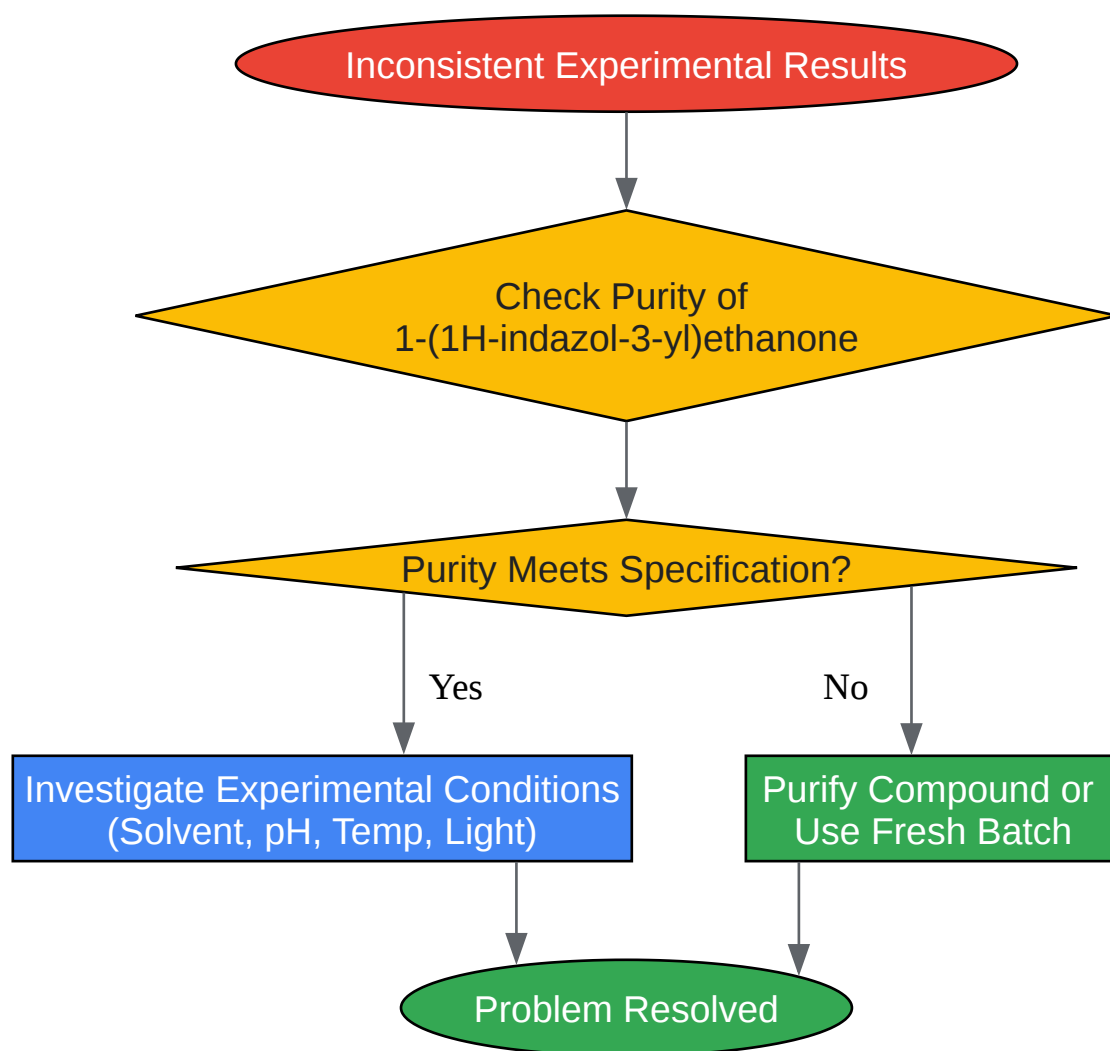
- Analytical Method: Develop a primary analytical method, typically a reverse-phase HPLC method with UV detection, capable of separating the parent compound from potential degradation products.
- Forced Degradation Studies: Subject solutions of **1-(1H-indazol-3-yl)ethanone** to the following stress conditions:
 - Acidic Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
 - Basic Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
 - Neutral Hydrolysis: Water at 60°C for 24 hours.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Store the solid compound at 105°C for 48 hours.
 - Photostability: Expose the solid compound and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.
- Sample Analysis: Analyze the stressed samples at appropriate time points using the developed analytical method.
- Peak Purity Analysis: For any degradation products observed, perform peak purity analysis using a photodiode array (PDA) detector to ensure that each chromatographic peak corresponds to a single component.
- Method Validation: Validate the analytical method for specificity, linearity, accuracy, precision, and robustness according to ICH guidelines.

Visualizations



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Caption: Workflow for Forced Degradation Study of **1-(1H-indazol-3-yl)ethanone**.



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Caption: Troubleshooting Flow for Inconsistent Experimental Results.

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References

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